

N-ethyl-3-fluorobenzamide molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-ethyl-3-fluorobenzamide

Cat. No.: B177430

[Get Quote](#)

An In-depth Technical Guide to N-ethyl-3-fluorobenzamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-ethyl-3-fluorobenzamide is a chemical compound belonging to the benzamide class, characterized by an ethyl group attached to the amide nitrogen and a fluorine atom at the meta-position of the benzoyl ring. This document provides a comprehensive overview of its molecular structure, chemical formula, and physicochemical properties based on available data. While specific experimental data for this compound is limited in publicly available literature, this guide offers predicted spectral information and a generalized synthesis protocol based on established chemical principles.

Molecular Structure and Formula

N-ethyl-3-fluorobenzamide is a derivative of benzamide with the systematic IUPAC name **N-ethyl-3-fluorobenzamide**. The core structure consists of a benzene ring substituted with a fluorine atom and an ethylcarboxamide group.

Molecular Formula: $C_9H_{10}FNO$ [\[1\]](#)[\[2\]](#)

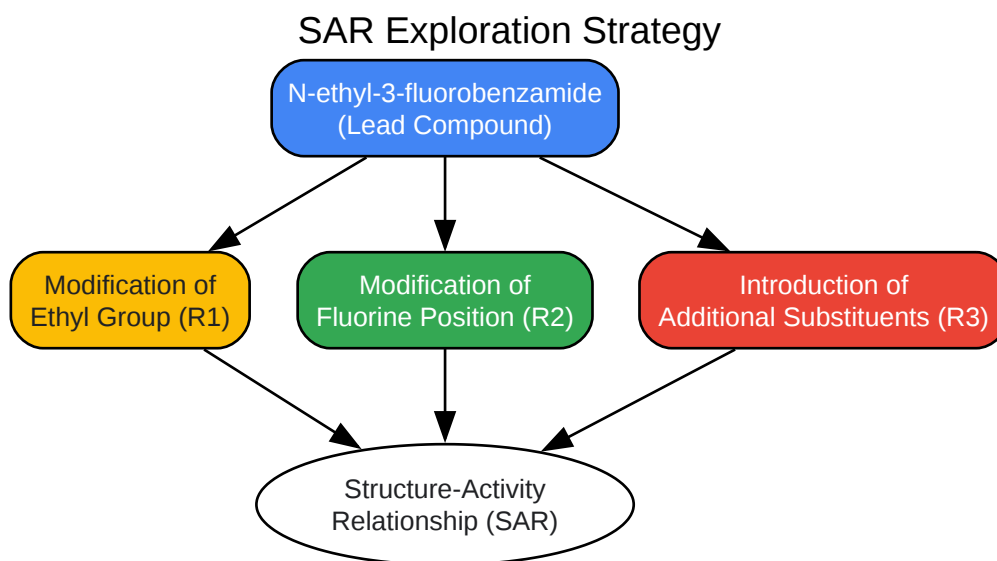
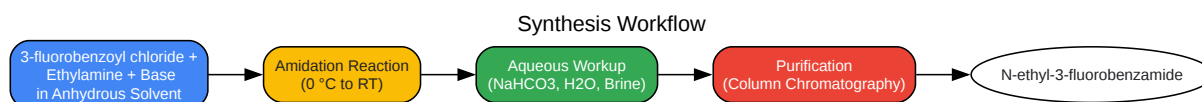
Molecular Weight: 167.18 g/mol [\[1\]](#)[\[2\]](#)

CAS Number: 150079-37-1[3]

Chemical Identifiers:

- IUPAC Name: **N-ethyl-3-fluorobenzamide**
- InChI: InChI=1S/C9H10FNO/c1-2-11-9(12)7-4-3-5-8(10)6-7/h3-6H,2H2,1H3,(H,11,12)[1][2]
- InChIKey: ZXIUYYDIGMJOZNW-UHFFFAOYSA-N[1][2]
- SMILES: CCNC(=O)c1cccc(F)c1

Below is a diagram illustrating the two-dimensional chemical structure of **N-ethyl-3-fluorobenzamide**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rsc.org [rsc.org]
- 2. Benzamide, 3-fluoro-N-ethyl- [webbook.nist.gov]
- 3. keyorganics.net [keyorganics.net]
- To cite this document: BenchChem. [N-ethyl-3-fluorobenzamide molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b177430#n-ethyl-3-fluorobenzamide-molecular-structure-and-formula\]](https://www.benchchem.com/product/b177430#n-ethyl-3-fluorobenzamide-molecular-structure-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

